

Boc-NH-PEG7-acid CAS number and molecular weight

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Compound of Interest

Compound Name: *Boc-NH-PEG7-acid*

Cat. No.: *B611224*

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Technical Guide: Boc-NH-PEG7-acid

This technical guide provides essential information on **Boc-NH-PEG7-acid**, a heterobifunctional PROTAC linker used by researchers, scientists, and drug development professionals. This molecule incorporates a polyethylene glycol (PEG) spacer, which enhances solubility and provides flexibility to the linked molecules.

Core Properties of Boc-NH-PEG7-acid

Boc-NH-PEG7-acid is characterized by a terminal carboxylic acid and a Boc-protected amine group. The hydrophilic PEG spacer increases its solubility in aqueous media. The terminal carboxylic acid can react with primary amine groups to form a stable amide bond, while the Boc group can be deprotected under mild acidic conditions to yield a free amine.

A summary of its key quantitative data is presented below for easy reference.

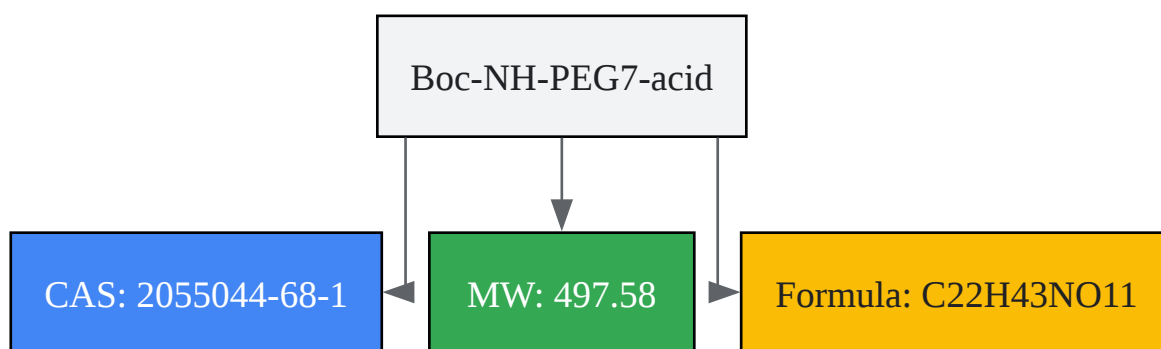
Property	Value
CAS Number	2055044-68-1[1][2][3][4][5][6]
Molecular Weight	497.58 g/mol [1][2][3][6]
Molecular Formula	C22H43NO11[1][3][4]
Synonyms	t-Boc-N-amido-PEG7-acid, Boc-NH-PEG7-CH2CH2COOH, t-Boc-NH-amido-PEG7-COOH[1][3][4][6]

Experimental Protocols

Detailed methodologies for specific experiments involving **Boc-NH-PEG7-acid** are not available within the provided search results. For experimental protocols, it is recommended to consult peer-reviewed scientific literature or specific application notes from suppliers.

Logical Relationship Diagram

The following diagram illustrates the relationship between the common name of the compound and its key identifiers.



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Caption: Key identifiers for **Boc-NH-PEG7-acid**.

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References

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